

An In-depth Technical Guide on Dihydrobonducellin: Chemical Structure, Properties, and Biological Activity

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Abstract

Dihydrobonducellin, a homoisoflavonoid primarily isolated from plants of the Caesalpinia genus, has garnered significant interest within the scientific community for its notable immunomodulatory properties. This technical guide provides a comprehensive overview of the chemical structure, physicochemical properties, and known biological activities of dihydrobonducellin. Particular emphasis is placed on its inhibitory effects on the production of key cytokines, Interleukin-2 (IL-2) and Interferon-gamma (IFN-γ), suggesting its potential as a lead compound in the development of novel therapeutics for immune-related disorders. This document synthesizes available data on its spectral characteristics, outlines experimental protocols for its isolation and analysis, and explores the putative signaling pathways through which it exerts its biological effects.

Chemical Structure and Properties

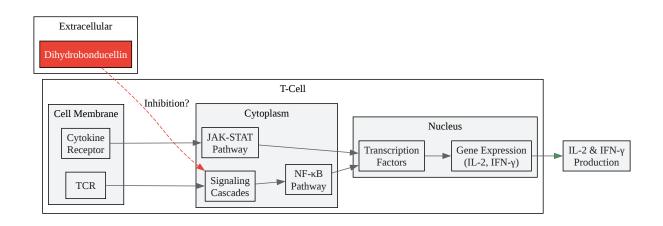
Dihydrobonducellin is classified as a homoisoflavonoid, a class of phenolic compounds. Its core structure consists of a chromanone ring system with a benzyl substituent at the 3-position.

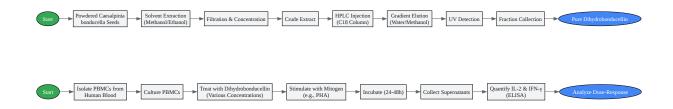
Chemical Structure:



The two-dimensional structure of **dihydrobonducellin** can be represented by the SMILES notation: O=C1C2=CC=C(C=C2OCC1CC3=CC=C(C=C3)OC)O.[1]

A visual representation of the chemical structure is provided below:





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